

Diprenorphine Hydrochloride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Diprenorphine hydrochloride*

Cat. No.: *B1256225*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available solubility and stability data for **Diprenorphine Hydrochloride**. The information is curated for researchers, scientists, and professionals involved in drug development, offering critical data for formulation, storage, and analytical method development.

Core Physicochemical Properties

Diprenorphine hydrochloride is a potent opioid antagonist. A summary of its key physicochemical properties is presented below.

Property	Value
Molecular Formula	$C_{26}H_{35}NO_4 \cdot HCl$
Molecular Weight	462.0 g/mol
Appearance	White or almost white, crystalline powder[1]
Melting Point	192-193°C

Solubility Profile

The solubility of **Diprenorphine Hydrochloride** is a critical parameter for its formulation and delivery. The available quantitative and qualitative data are summarized in the tables below.

Quantitative Solubility Data

Solvent	Solubility	Temperature	Reference
Ethanol	4 mg/mL	Not Specified	[2]
Dilute Aqueous Acid	8.5 mg/mL	Not Specified	[2]
Methanol	1 mg/mL	Not Specified	[3]
Dimethyl Sulfoxide (DMSO)	<8.51 mg/mL	Not Specified	[4]

Qualitative Solubility Data

Solvent	Solubility Description	Reference
Water	Sparingly soluble	[1]
Ethanol (96%)	Slightly soluble	[1]
Chloroform	Very slightly soluble	[1]
Ether	Practically insoluble	[1]

pH-Dependent Aqueous Solubility

The aqueous solubility of **Diprenorphine Hydrochloride** is significantly influenced by pH. A study by Völgyi et al. provides a detailed analysis of its solubility-pH profile at 25°C. The intrinsic solubility of the free base is low, and the solubility increases in acidic conditions due to the formation of the protonated species. In alkaline solutions (pH > 9), the behavior deviates from the predictions of the Henderson-Hasselbalch equation, suggesting the formation of a mixed-charge anionic dimer.[5][6][7][8][9]

Experimental Protocol: pH-Dependent Solubility Determination (Saturation Shake-Flask Method)

The following is a detailed methodology for determining the pH-dependent solubility of **Diprenorphine Hydrochloride**, based on the protocol described by Völgyi et al.[6][7][8][9]

Materials and Reagents:

- **Diprenorphine Hydrochloride**
- Britton-Robinson universal buffer (or other suitable buffer systems)
- Sörensen phosphate buffer (or other suitable buffer systems)
- Hydrochloric acid (HCl)
- Potassium hydroxide (KOH)
- Potassium chloride (KCl)
- Distilled or deionized water
- Analytical balance
- pH meter
- Shaking incubator or water bath
- Centrifuge
- UV-Vis spectrophotometer or HPLC system

Procedure:

- **Preparation of Buffer Solutions:** Prepare a series of buffer solutions with varying pH values covering the desired range.
- **Sample Preparation:** Accurately weigh an excess amount of **Diprenorphine Hydrochloride** into separate vials for each pH point.
- **Equilibration:** Add a known volume of each buffer solution to the corresponding vial. The vials are then sealed and agitated in a shaking incubator at a constant temperature (e.g., 25.0 ± 0.5 °C) until equilibrium is reached. This may take 24-72 hours.^[7]

- **Phase Separation:** After equilibration, the suspensions are allowed to settle. A portion of each suspension is then centrifuged to separate the solid phase from the supernatant.
- **pH Measurement:** The pH of the supernatant is accurately measured.
- **Concentration Analysis:** The concentration of dissolved **Diprenorphine Hydrochloride** in the clear supernatant is determined using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.
- **Data Analysis:** The solubility at each pH is plotted to generate a solubility-pH profile.

Stability Profile

Detailed stability data for **Diprenorphine Hydrochloride** is limited in publicly available literature. The information that is available primarily consists of general storage recommendations and inferences from studies on structurally related opioid compounds like buprenorphine.

Storage Conditions

The recommended storage condition for **Diprenorphine Hydrochloride** solid is to keep it tightly sealed at room temperature.^[2] A methanol solution of **Diprenorphine Hydrochloride** (1 mg/mL) is recommended to be stored at temperatures below 0°C in an airtight container, protected from light, to maintain stability for up to 12 months with less than 2% decomposition.^[10]

Potential Degradation Pathways

While specific degradation pathways for **Diprenorphine Hydrochloride** have not been extensively reported, studies on the related compound, buprenorphine, can provide insights into potential instabilities. The probable degradation pathways for opioid compounds of this class include:

- **Hydrolysis:** The ester and ether linkages in the molecule could be susceptible to acid and base-catalyzed hydrolysis, especially at elevated temperatures.
- **Oxidation:** The phenolic hydroxyl group and the tertiary amine are potential sites for oxidation.

Forced degradation studies on buprenorphine have shown it to be labile under oxidative stress conditions.^[11]

Forced Degradation Studies (Inferred from Buprenorphine)

Forced degradation studies are essential for identifying potential degradation products and establishing the stability-indicating nature of analytical methods. Based on studies of buprenorphine, a hypothetical forced degradation study for **Diprenorphine Hydrochloride** would involve subjecting the compound to the following stress conditions:

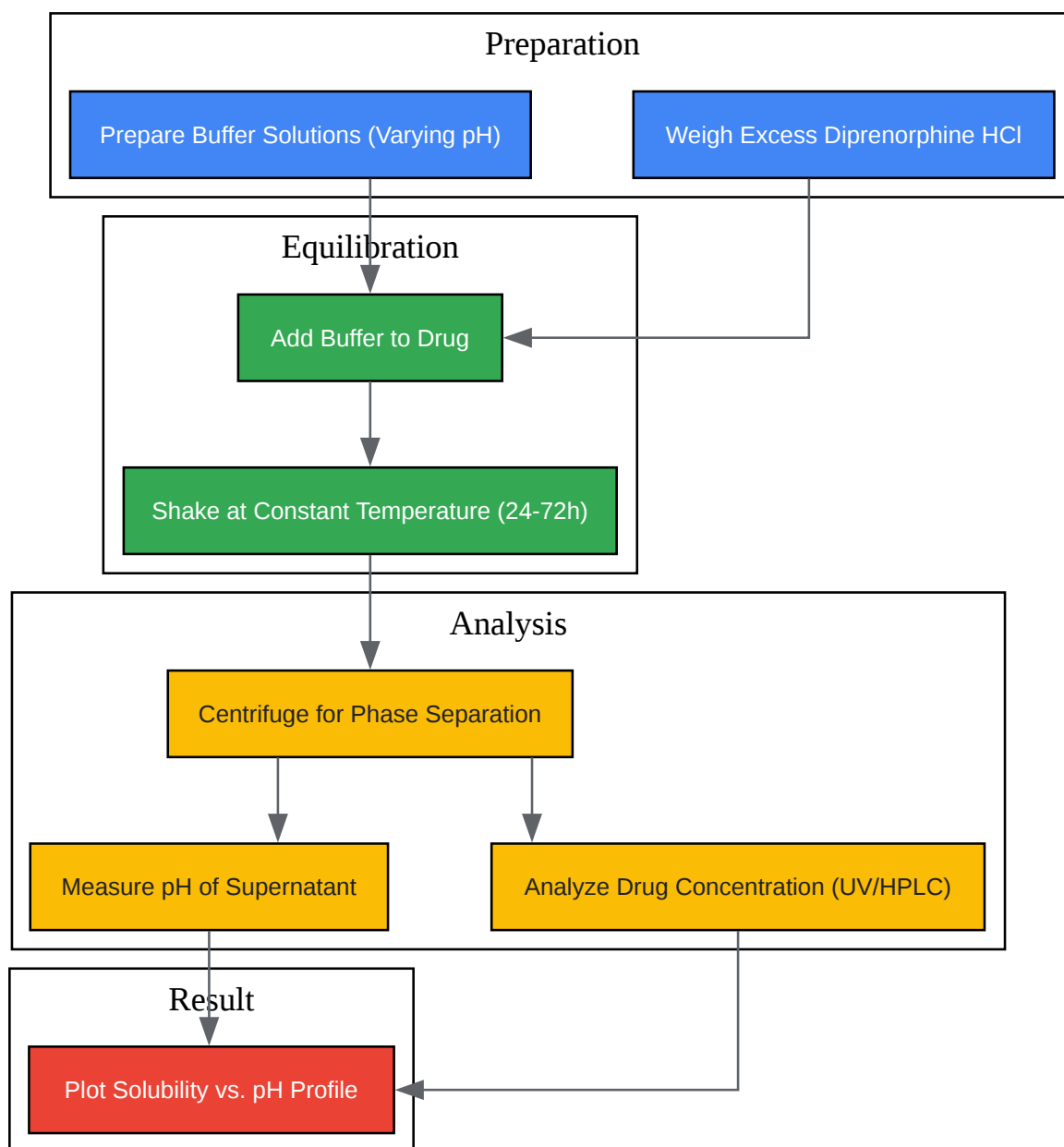
- Acidic Hydrolysis: Treatment with hydrochloric acid (e.g., 0.1 M HCl) at elevated temperatures.
- Alkaline Hydrolysis: Treatment with sodium hydroxide (e.g., 0.1 M NaOH) at elevated temperatures.
- Oxidative Degradation: Treatment with hydrogen peroxide (e.g., 3-30% H₂O₂) at room or elevated temperatures.
- Thermal Degradation: Exposure to dry heat at various temperatures.
- Photodegradation: Exposure to UV and visible light.

The degradation products would then be characterized using techniques such as HPLC-MS to elucidate the degradation pathways.

Experimental Workflow and Signaling Pathways

To visualize the experimental and logical workflows discussed in this guide, the following diagrams are provided in the DOT language for Graphviz.

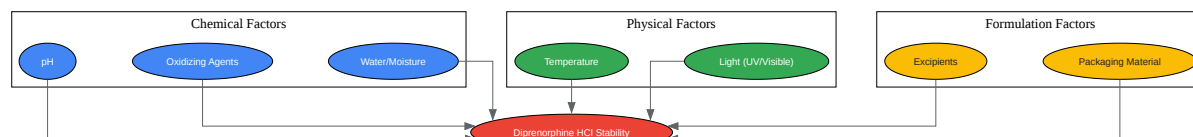
Experimental Workflow for pH-Dependent Solubility Determination



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Caption: Workflow for determining the pH-dependent solubility of **Diprenorphine Hydrochloride**.

Logical Relationship of Stability Influencing Factors



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Caption: Factors influencing the stability of **Diprenorphine Hydrochloride**.

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